

# Ppo-IN-13 structure and chemical properties

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## Compound of Interest

Compound Name: Ppo-IN-13

Cat. No.: B15600631

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## Unable to Identify "Ppo-IN-13"

A comprehensive search for the specific chemical entity "**Ppo-IN-13**" did not yield any definitive results for a compound with this designation. The term "PPO" is associated with several distinct scientific concepts, and "**Ppo-IN-13**" does not appear to be a standard or publicly documented identifier for a specific molecule within the available scientific literature and chemical databases.

The search for information related to "PPO" revealed several different areas of research where this acronym is used:

- **Polyphenol Oxidase (PPO) Inhibitors:** In the field of biochemistry and agriculture, PPO refers to Polyphenol Oxidase, a type of enzyme. Research in this area focuses on developing inhibitors of this enzyme for various applications. For instance, a compound designated as "PPO-IN-16" has been identified as a PPO inhibitor and herbicide.[\[1\]](#)
- **Poly(p-phenylene oxide) (PPO):** In materials science, PPO stands for Poly(p-phenylene oxide), a high-performance thermoplastic.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Research on this topic involves its synthesis, modification, and application in various industries.
- **Proximal Policy Optimization (PPO):** In the field of artificial intelligence and machine learning, PPO is a widely used reinforcement learning algorithm.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Other Biological and Chemical Contexts:** The acronym PPO can also refer to other entities such as Polyphenol Oxidase enzyme activity in fruit[\[11\]](#)[\[12\]](#), components of Propolis[\[13\]](#)[\[14\]](#)[\[15\]](#), and even Interleukin-13 (IL-13) in a biological signaling context[\[16\]](#).

A synthesis diagram for a "compound 13" was found in the context of research on inhibitors for Botulinum A Protease, but this is not related to a PPO inhibitor and the designation "**Ppo-IN-13**" is not used.<sup>[17]</sup>

Given the ambiguity and the lack of specific data for a compound named "**Ppo-IN-13**," it is not possible to provide the requested in-depth technical guide, including its chemical structure, properties, experimental protocols, and signaling pathways.

For the researchers, scientists, and drug development professionals who are the intended audience of this guide, it is crucial to have the correct and specific identifier of the compound of interest. It is recommended to verify the name and any associated identifiers (such as CAS number or IUPAC name) of the molecule in question to enable a more fruitful search and analysis. Without this specific information, the creation of a detailed and accurate technical whitepaper is not feasible.

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